

Technical Support Center: 4-Fluoro-2-methylaniline

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Compound of Interest

Compound Name: 4-Fluoro-2-methylaniline

CAS No.: 452-71-1

Cat. No.: B1329321

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Welcome to the technical support guide for **4-Fluoro-2-methylaniline** (CAS No. 452-71-1). This resource is designed for researchers, scientists, and drug development professionals to ensure safe and effective handling and storage of this versatile chemical intermediate. The following information is presented in a question-and-answer format to directly address potential issues and provide scientifically grounded solutions.

Section 1: Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Fluoro-2-methylaniline**?

A1: **4-Fluoro-2-methylaniline** is a hazardous chemical that poses multiple risks. It is classified as a combustible liquid and is toxic if swallowed, inhaled, or in contact with skin.^{[1][2]} It is also known to cause serious eye irritation and skin irritation.^{[1][2]} Inhalation may lead to respiratory irritation.^[1] Due to its toxicity, it is critical to handle this compound with appropriate engineering controls and personal protective equipment.^{[1][2]}

Q2: I've noticed my stored **4-Fluoro-2-methylaniline** has changed color from light yellow to a darker, reddish-brown tint. Is it still usable?

A2: A color change to yellow, red, or dark red-brown is a common sign of degradation for aromatic amines, including aniline derivatives.[1][3] This is typically due to slow aerial oxidation upon storage and exposure to air and light.[1][3] While slight discoloration may not significantly impact every application, a pronounced color change indicates the formation of impurities. For sensitive applications, such as in pharmaceutical synthesis, it is highly recommended to use a freshly opened or purified sample. The presence of oxidation byproducts, such as quinones or azo compounds, could lead to undesirable side reactions and affect the yield and purity of your target molecule.[1][3][4]

Q3: What are the immediate first aid measures in case of accidental exposure?

A3: Due to its toxicity, immediate action is crucial.

- Skin Contact: Immediately wash off with plenty of soap and water while removing all contaminated clothing and shoes. Seek immediate medical attention.[2]
- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[2]
- Ingestion: Call a physician or poison control center immediately. Rinse the mouth with water, but do NOT induce vomiting.[2][5]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.

Q4: Can I quench a reaction containing **4-Fluoro-2-methylaniline** with a strong oxidizing agent like potassium permanganate?

A4: No, this is strongly discouraged. Aromatic amines are highly susceptible to oxidation and can react vigorously with strong oxidizing agents.[1][2][3] Such a reaction can be exothermic and lead to the formation of various, potentially hazardous byproducts, including nitro compounds, azo compounds, or quinones, and may generate toxic fumes.[3][4] Always choose quenching agents that are compatible and will not lead to uncontrolled reactions.

Section 2: Storage and Handling Troubleshooting Guide

Q5: What are the ideal storage conditions to maintain the stability of **4-Fluoro-2-methylaniline**?

A5: To ensure the long-term stability and purity of **4-Fluoro-2-methylaniline**, it should be stored in a tightly closed container in a dry, cool, and well-ventilated place.^[2] The storage area should be kept away from heat, sparks, open flames, and other sources of ignition.^[2] It is also crucial to protect it from light and moisture, as aromatic amines can degrade under these conditions.^[1] Storing under an inert atmosphere (e.g., nitrogen or argon) can further prevent oxidative degradation.

Q6: I need to weigh and dispense a small amount of **4-Fluoro-2-methylaniline** for my reaction. What is the safest way to do this?

A6: All handling of **4-Fluoro-2-methylaniline** should be conducted within a certified chemical fume hood to avoid inhalation of vapors.^[6] Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety goggles or a face shield, and chemical-resistant gloves (check manufacturer's recommendations for suitability against aromatic amines).^[5] Use a clean, dry syringe or pipette for transferring the liquid. To minimize exposure, work with the smallest quantities necessary for your experiment. Ensure an eyewash station and safety shower are readily accessible.^[6]

Q7: My lab has limited storage space. Which chemicals must be stored separately from **4-Fluoro-2-methylaniline**?

A7: It is imperative to segregate **4-Fluoro-2-methylaniline** from incompatible materials to prevent dangerous reactions. These include:

- Strong oxidizing agents: (e.g., peroxides, chlorates, permanganates)^{[1][2]}
- Acids and Acid Chlorides:^[1]
- Strong Bases:^[1]
- Aldehydes:^[1]

- Halogenated compounds:[1]
- Metals and Isocyanates:[1]

Store it in a designated area for toxic and combustible compounds, away from these reactive chemical classes.[1]

Data Presentation

Table 1: Physical and Chemical Properties of **4-Fluoro-2-methylaniline**

Property	Value
CAS Number	452-71-1
Molecular Formula	C ₇ H ₈ FN
Molecular Weight	125.14 g/mol [7]
Appearance	Colorless to light yellow liquid
Boiling Point	90-92 °C / 16 mmHg
Density	1.126 g/mL at 25 °C
Flash Point	88 °C (190.4 °F) - closed cup
InChIKey	KMHLGVTVACLEJE-UHFFFAOYSA-N[7]

Experimental Protocols

Protocol 1: Safe Disposal of Contaminated Materials

Objective: To safely dispose of materials (e.g., pipette tips, gloves, absorbent pads) contaminated with **4-Fluoro-2-methylaniline**.

Methodology:

- Segregation: All contaminated disposable materials must be segregated from regular laboratory waste.

- **Collection:** Place all contaminated items into a designated, clearly labeled, and sealed hazardous waste container. Use a container compatible with aromatic amines.
- **Labeling:** The waste container must be labeled as "Hazardous Waste" and include the full chemical name: **"4-Fluoro-2-methylaniline"**.
- **Storage:** Store the sealed waste container in a designated satellite accumulation area within the lab, away from incompatible materials.
- **Disposal:** Arrange for pickup and disposal through your institution's Environmental Health & Safety (EH&S) department. Do not dispose of this chemical or its waste down the drain.^{[2][5]}
^[8]

Protocol 2: Handling a Small Spill (<10 mL)

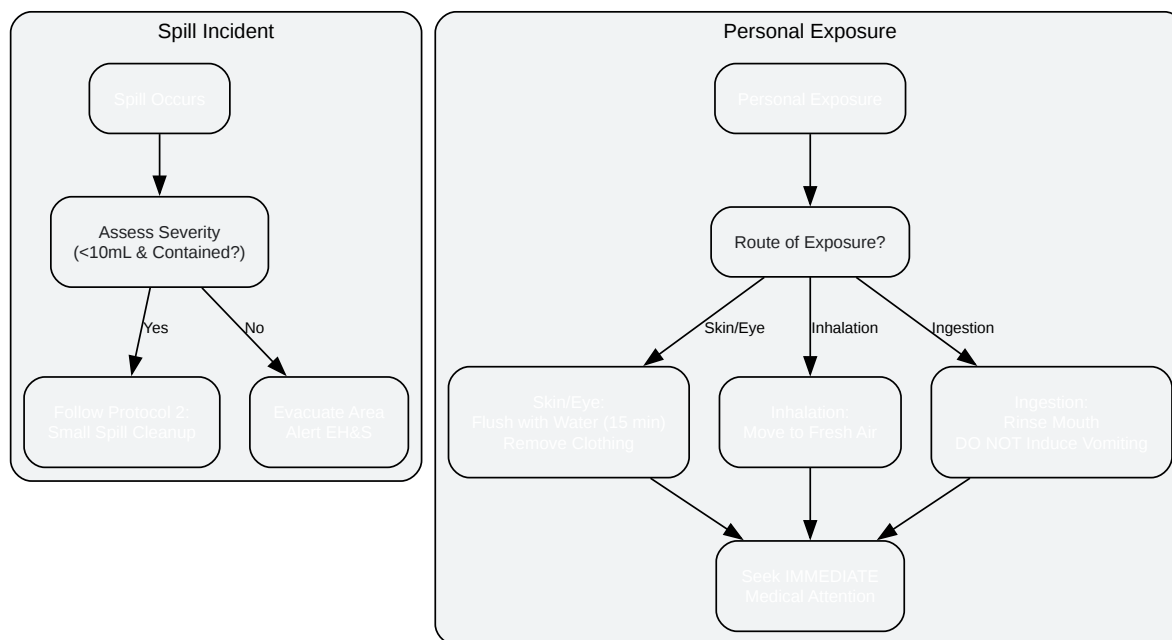
Objective: To safely clean and decontaminate a small spill of **4-Fluoro-2-methylaniline** within a chemical fume hood.

Methodology:

- **Alert & Isolate:** Alert personnel in the immediate area. Ensure the spill is contained within the fume hood.
- **PPE:** Ensure you are wearing appropriate PPE, including double gloves, safety goggles, and a lab coat.
- **Absorb:** Cover the spill with an inert absorbent material such as sand, vermiculite, or a commercial chemical absorbent pad.^[2] Do not use combustible materials like paper towels.
- **Collect:** Carefully scoop the absorbed material into a designated hazardous waste container.
- **Decontaminate:** Wipe the spill area with a suitable solvent (check with your institution's safety guidelines), followed by soap and water.
- **Dispose:** Collect all cleaning materials and contaminated PPE in the hazardous waste container. Seal, label, and dispose of the waste as described in Protocol 1.^{[2][5]}

Visualization

Diagram 1: Spill & Exposure Response Workflow



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Caption: Logical workflow for responding to a spill or personal exposure incident.

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